

# Physical properties of Tetraisocyanatosilane: melting point, boiling point, density.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetraisocyanatosilane

Cat. No.: B009437

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## An In-depth Technical Guide to the Physical Properties of Tetraisocyanatosilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **tetraisocyanatosilane**, a compound of interest in various chemical research and development applications. The document outlines its melting point, boiling point, and density, supported by detailed experimental methodologies for their determination.

### Core Physical Properties

**Tetraisocyanatosilane**, with the chemical formula  $C_4N_4O_4Si$ , is a volatile and reactive organosilicon compound. An accurate understanding of its physical properties is crucial for its handling, application, and the design of processes in which it is a component.

### Data Presentation

The quantitative physical properties of **tetraisocyanatosilane** are summarized in the table below. These values represent the most consistently reported data from various chemical data sources.

Physical Property	Value	Citations
Melting Point	25-26 °C	[1][2][3][4]
Boiling Point	186 °C	[2][3][4][5]
221.5 °C at 760 mmHg	[1]	
Density	1.442 g/cm <sup>3</sup>	[3][4]
1.36 g/cm <sup>3</sup>	[1]	

## Experimental Protocols

While specific experimental data for the determination of **tetraisocyanatosilane**'s physical properties are not publicly detailed, the following are standard and widely accepted laboratory protocols for measuring the melting point, boiling point, and density of chemical compounds. It is highly probable that similar methodologies were employed to establish the values presented above.

The capillary method is a common and reliable technique for determining the melting point of a solid crystalline compound.

- Apparatus:
  - Melting point apparatus (e.g., Mel-Temp or Thiele tube)
  - Capillary tubes (sealed at one end)
  - Thermometer
  - Mortar and pestle
- Procedure:
  - Sample Preparation: A small, dry sample of the crystalline solid is finely ground using a mortar and pestle.[4][6][7]

- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and gently tapped to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.[\[4\]](#)[\[8\]](#)
- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[7\]](#)
- The melting point range is recorded from the temperature at which the first droplet of liquid is observed to the temperature at which the entire sample has liquefied.[\[7\]](#) For a pure substance, this range is typically narrow (0.5-1.0 °C).

Distillation is a standard method for purifying liquids and concurrently determining their boiling point.

- Apparatus:
  - Distillation flask
  - Condenser
  - Receiving flask
  - Thermometer and adapter
  - Heating mantle or water bath
  - Boiling chips
- Procedure:
  - Assembly: The distillation apparatus is assembled with the liquid sample and a few boiling chips in the distillation flask.[\[9\]](#)[\[10\]](#) The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask, ensuring it measures the temperature of the vapor in equilibrium with the boiling liquid.[\[11\]](#)

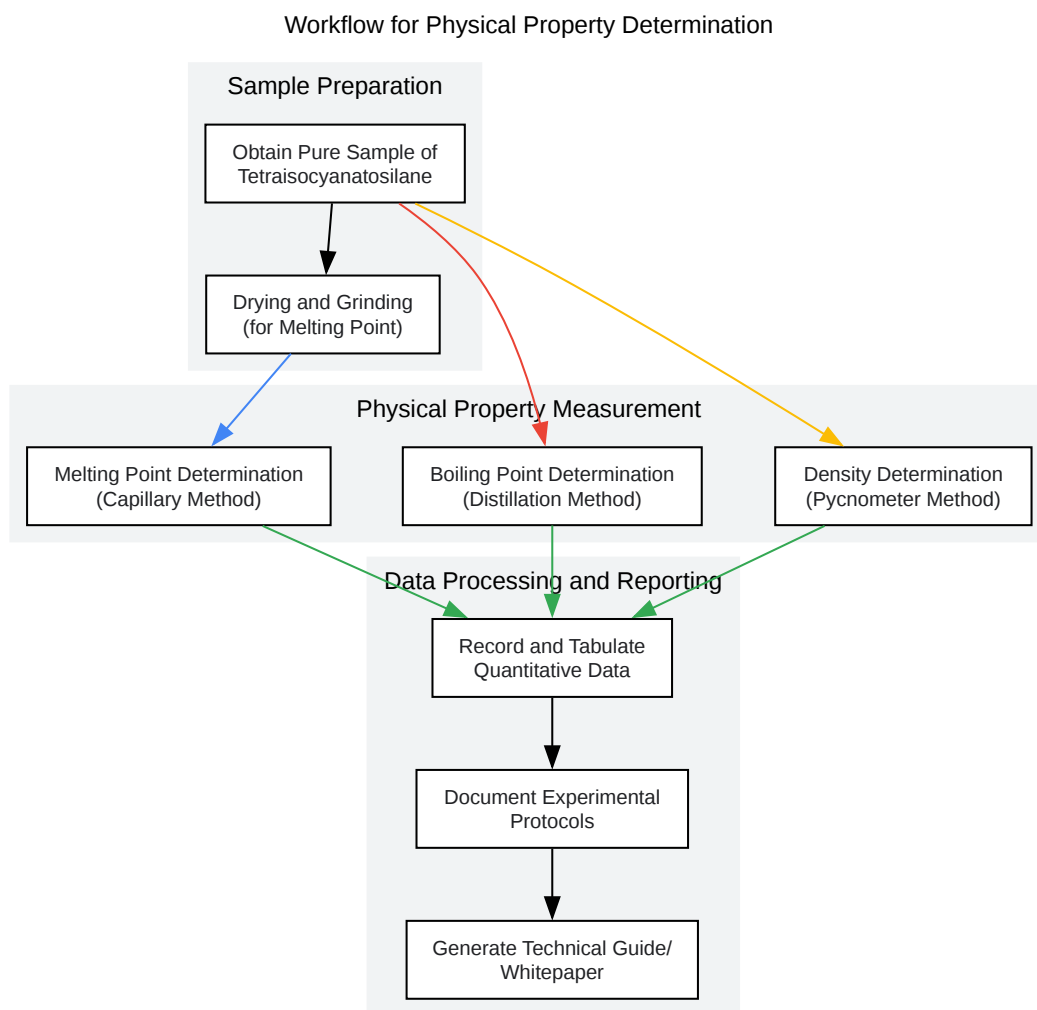
- Heating: The flask is gently heated, and as the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser.<sup>[5]</sup>
- Equilibrium and Measurement: The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the liquid at the prevailing atmospheric pressure.<sup>[5][11]</sup> The distillate is collected in the receiving flask.

A pycnometer is a specialized flask used for the precise measurement of the density of a liquid.

- Apparatus:
  - Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
  - Analytical balance
  - Constant temperature bath
- Procedure:
  - Mass of Empty Pycnometer: The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
  - Mass of Pycnometer with Sample: The pycnometer is filled with the sample liquid, taking care to avoid air bubbles. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away. The filled pycnometer is then weighed.
  - Mass of Pycnometer with Reference Liquid: The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water). Its mass is then determined.
  - Calculation: The density of the sample is calculated using the following formula:  $\text{Density of Sample} = \frac{[(\text{Mass of Pycnometer with Sample}) - (\text{Mass of Empty Pycnometer})]}{[(\text{Mass of Pycnometer with Water}) - (\text{Mass of Empty Pycnometer})]} \times \text{Density of Water}$

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow from sample preparation to the final reporting of the physical properties of a chemical compound like **tetraisocyanatosilane**.



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Caption: Logical workflow for determining and reporting physical properties.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)